

Comparing the MCC-134 with National Instruments thermocouple modules

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MCC-134
Cat. No.: B10825966

[Get Quote](#)

A Comparative Guide to Thermocouple Measurement: **MCC-134** vs. National Instruments Modules

For researchers, scientists, and professionals in drug development, precise and reliable temperature measurement is paramount. Thermocouples are a ubiquitous and cost-effective solution for a wide range of temperature sensing applications. However, the accuracy of these measurements is heavily dependent on the data acquisition (DAQ) hardware. This guide provides a detailed comparison of the Measurement Computing Corporation (MCC) **MCC-134** Thermocouple Measurement HAT for Raspberry Pi® and popular thermocouple input modules from National Instruments (NI), specifically the NI 9211 and NI 9213.

This comparison will delve into the key specifications, software ecosystems, and provide a framework for experimental performance evaluation to assist you in selecting the optimal solution for your research needs.

Key Specifications at a Glance

A summary of the critical performance specifications for the **MCC-134**, NI 9211, and NI 9213 is presented below. This allows for a quick and objective comparison of their capabilities.

Feature	MCC-134	NI 9211	NI 9213
Number of Channels	4 isolated thermocouple inputs[1][2][3]	4 thermocouple channels[4][5]	16 thermocouple channels[6][7][8]
ADC Resolution	24-bit[1][9][2][3][10][11][12]	24-bit[5][13][14]	24-bit[6][7]
Supported Thermocouple Types	J, K, R, S, T, N, E, B[1][9][2][3][15]	J, K, T, E, N, B, R, S[14]	J, K, T, E, N, B, R, S[7]
Sample Rate	1 second update interval, minimum[1][9][3]	14 S/s[13][14]	Up to 75 S/s[6][7]
Connectivity	Raspberry Pi HAT[1][10]	NI CompactDAQ, CompactRIO[5][13]	NI CompactDAQ, CompactRIO[6][16]
Isolation	Isolated thermocouple inputs[9][2][3]	Channel-to-earth ground double isolation barrier[5][13]	Channel-to-earth ground isolation[6]
Open Thermocouple Detection	Yes[1][9][3][10][15]	Yes[4][5][13]	Not explicitly mentioned in search results
Cold Junction Compensation (CJC)	Yes, three high-resolution sensors[9][17][3][11][15]	Yes[5][13][14]	Yes[16]

Detailed Feature Comparison

Measurement Computing MCC-134

The **MCC-134** is a Hardware Attached on Top (HAT) module designed specifically for the Raspberry Pi single-board computer.[1][10] This makes it an attractive option for applications requiring a compact, low-cost, and customizable data acquisition system.

- **Platform:** The integration with Raspberry Pi provides access to a vast ecosystem of software and hardware, enabling rapid prototyping and deployment of custom measurement solutions.

[1]

- Software: The MCC DAQ HAT Library provides open-source support for C/C++ and Python, allowing for flexible application development within the Linux environment.[1][9][3]
- Accuracy: The **MCC-134** features a 24-bit A/D converter and three high-resolution cold-junction compensation sensors to ensure professional-grade accuracy.[1][17][3][15] To achieve the best results, it is recommended to minimize the thermal load on the Raspberry Pi processor and provide steady airflow.[3][18]

National Instruments NI 9211 and NI 9213

The NI 9211 and NI 9213 are part of the C Series platform, designed for use with NI CompactDAQ and CompactRIO chassis.[5][6][13] These modules are geared towards more demanding industrial and laboratory applications where robustness and high channel counts are critical.

- Platform: The CompactDAQ and CompactRIO platforms offer a rugged and modular solution for a wide range of measurement and control tasks.[5][16]
- Software: NI modules are supported by the comprehensive NI-DAQmx driver software, which integrates seamlessly with programming environments like LabVIEW, LabWindows™/CVI, and Microsoft Visual Studio.[6]
- Performance: Both modules feature 24-bit resolution and built-in cold-junction compensation. [5][7][13] The NI 9213 offers a significantly higher channel count (16 channels) and a faster sample rate (up to 75 S/s) compared to the NI 9211 (4 channels, 14 S/s), making it suitable for high-density temperature monitoring.[5][6][7][13] The NI 9213 also features two timing modes: high-resolution for enhanced accuracy and high-speed for a faster sample rate.[6]

Experimental Protocols for Performance Evaluation


While direct comparative experimental data is not readily available in public literature, a standardized set of experiments can be performed to objectively evaluate the performance of these thermocouple modules. The following protocols outline key performance verification tests.

Accuracy and Noise Measurement

This experiment aims to determine the measurement accuracy and noise level of the DAQ modules under stable temperature conditions.

Methodology:

- Setup:
 - Connect a high-precision, calibrated thermocouple (e.g., Type K or T with a known accuracy) to one channel of the DAQ module.
 - Place the thermocouple junction in a stable temperature environment, such as a calibrated dry-well calibrator or a stirred water bath with a certified reference thermometer.
 - Allow the entire system to stabilize for at least 30 minutes.
- Data Acquisition:
 - Configure the software to acquire data from the thermocouple channel at the maximum supported sample rate for a duration of 5-10 minutes.
- Analysis:
 - Calculate the mean of the acquired temperature readings and compare it to the reference temperature to determine the accuracy.
 - Calculate the standard deviation of the readings to quantify the noise level.
 - Repeat the measurement at multiple points across the desired temperature range.

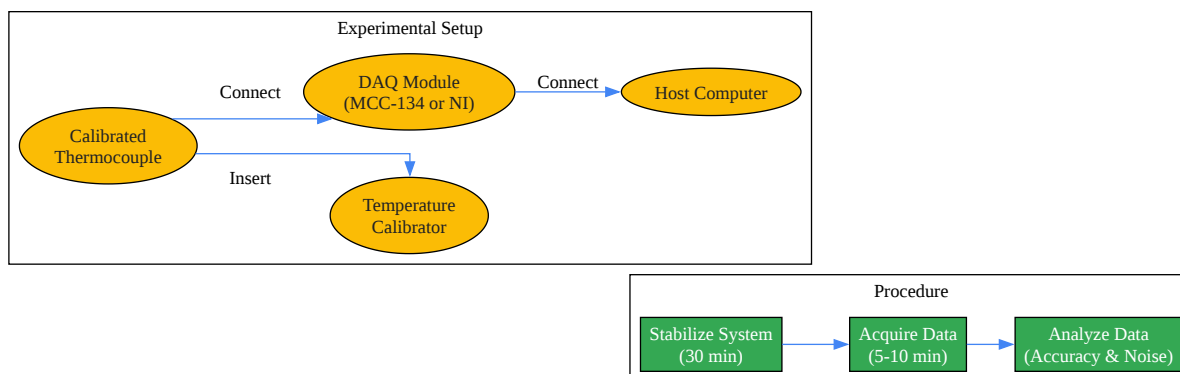

[Click to download full resolution via product page](#)

Diagram: Workflow for accuracy and noise measurement.


Cold Junction Compensation (CJC) Performance

This experiment evaluates the effectiveness of the module's internal cold junction compensation by inducing a temperature change at the connection terminals.

Methodology:

- Setup:
 - Connect a thermocouple to the DAQ module with the thermocouple junction at a stable, known ambient temperature.
 - Place a separate reference temperature sensor (e.g., a thermistor or RTD) near the DAQ module's input terminals to monitor the cold junction temperature.
- Procedure:

- Begin acquiring data from both the thermocouple and the reference sensor.
- Gently warm the area around the input terminals using a controlled heat source (e.g., a low-power heat gun on a low setting from a distance).
- Monitor the thermocouple readings and the reference CJC temperature.
- Analysis:
 - The thermocouple reading should remain stable despite the change in temperature at the cold junction if the CJC is performing correctly.
 - Plot the thermocouple reading and the reference CJC temperature over time to visualize the compensation effect.

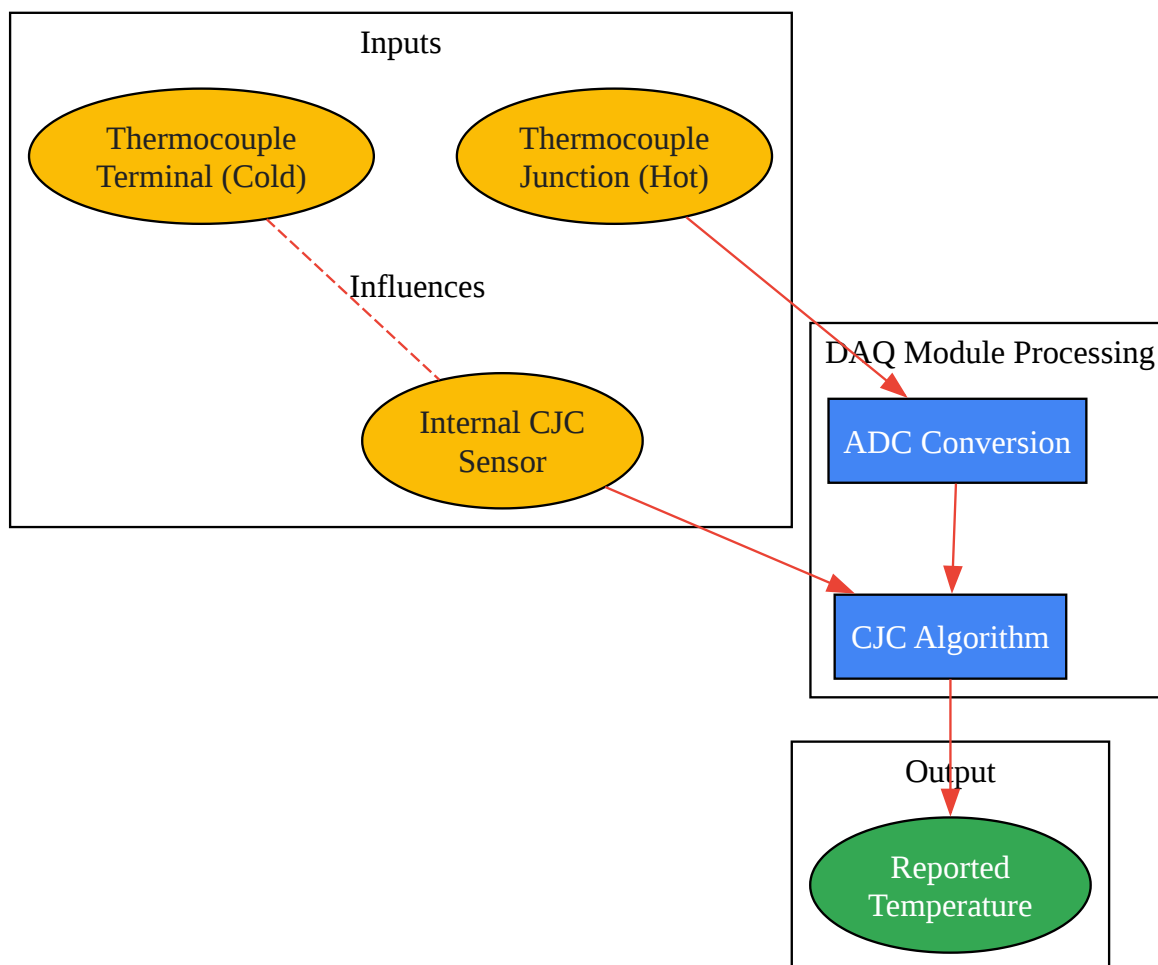

[Click to download full resolution via product page](#)

Diagram: Logical relationship of cold junction compensation.

Conclusion

The choice between the **MCC-134** and National Instruments thermocouple modules depends heavily on the specific application requirements.

- The **MCC-134** is an excellent choice for academic research, prototyping, and applications where cost and a compact form factor are primary considerations. Its integration with the Raspberry Pi offers unparalleled flexibility for custom software development.

- National Instruments' NI 9211 and NI 9213 are tailored for more demanding industrial and laboratory environments that require high reliability, scalability, and integration with a robust, industry-standard DAQ platform. The NI 9213, with its high channel count and faster sample rate, is particularly well-suited for applications requiring simultaneous monitoring of numerous temperature points.

For professionals in research and drug development, a thorough evaluation of the required channel count, sampling frequency, software environment, and overall system cost will guide the selection of the most appropriate thermocouple data acquisition module. The experimental protocols provided offer a framework for conducting in-house performance verification to ensure the chosen solution meets the stringent accuracy and reliability demands of your critical applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. MCC 134: Thermocouple Measurement DAQ HAT for Raspberry Pi® - Digilent \[digilent.com\]](#)
- [2. Measure Computing: Thermocouple Measurement DAQ HAT for Raspberry Pi - MCC-134 - MD-02206 | InStock.PK In Pakistan | InStock.PK \[instock.pk\]](#)
- [3. measurementsystems.co.uk \[measurementsystems.co.uk\]](#)
- [4. isolab.ess.washington.edu \[isolab.ess.washington.edu\]](#)
- [5. testmart.com \[testmart.com\]](#)
- [6. apexwaves.com \[apexwaves.com\]](#)
- [7. farnell.com \[farnell.com\]](#)
- [8. iqelectro.com \[iqelectro.com\]](#)
- [9. MCC134 Thermocouple Measurement DAQ HAT - Digilent | DigiKey \[digikey.ca\]](#)
- [10. elexp.com \[elexp.com\]](#)
- [11. Hardware Overview — MCC DAQ HAT Library 1.5.0 documentation \[mccdaq.github.io\]](#)

- [12. Access to this page has been denied. \[mouser.com\]](#)
- [13. NI9211 pdf, NI9211 Description, NI9211 Datasheet, NI9211 view ::: ALLDATASHEET ::: \[alldatasheet.net\]](#)
- [14. apexwaves.com \[apexwaves.com\]](#)
- [15. linuxgizmos.com \[linuxgizmos.com\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
- [17. files.digilent.com \[files.digilent.com\]](#)
- [18. Measuring Thermocouples | MCC 134 and Raspberry Pi | DesignSpark \[rs-online.com\]](#)
- To cite this document: BenchChem. [Comparing the MCC-134 with National Instruments thermocouple modules]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10825966/docs#comparing-the-mcc-134-with-national-instruments-thermocouple-modules\]](https://www.benchchem.com/product/b10825966/docs#comparing-the-mcc-134-with-national-instruments-thermocouple-modules)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check